

Process Safety Support Center: Managing Reaction Exotherms

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Compound of Interest

Compound Name: *Tert-butyl 4-(3-methylpyridin-2-yl)piperazine-1-carboxylate*

CAS No.: 946386-15-8

Cat. No.: B1284457

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Current Status: Operational | Level: Tier 3 (Senior Scientific Support)

Welcome to the Advanced Process Safety Hub. You are accessing this guide because you are moving from the bench (grams) to the pilot or plant (kilograms/tons). At this scale, surface-area-to-volume ratios drop drastically, meaning the heat that easily dissipated from your round-bottom flask is now trapped, turning your reactor into a potential adiabatic system.

This guide is not a textbook; it is a troubleshooting manual for the "What Ifs" of scale-up.

Module 1: Thermal Safety Assessment (Pre-Start)

Q: How do I determine if my reaction is safe to scale up?

A: You cannot rely on "observation" from the lab. You must quantify the worst-case scenario using the Adiabatic Temperature Rise (

) and the Maximum Temperature of Synthesis Reaction (

).[1]

The Core Calculation

If your cooling system fails instantly at the moment of maximum accumulation, how hot will the reactor get?

- : Enthalpy of reaction (measured via RC1/DSC in kJ).
- : Specific heat capacity of the reaction mass (typically ~1.8–2.0 J/g·K for organics).
- : Total mass of the reaction mixture.

The MTSR Calculation:

“

Critical Insight: If your reaction is 100% accumulation controlled (i.e., you add all reagents at once), the Accumulation Factor is 1. If you dose slowly and the reaction is fast, the factor drops (e.g., 0.1), significantly lowering the MTSR.

Module 2: Risk Classification (Stoessel Framework)

Q: My MTSR is high. Does this mean the process is unsafe?

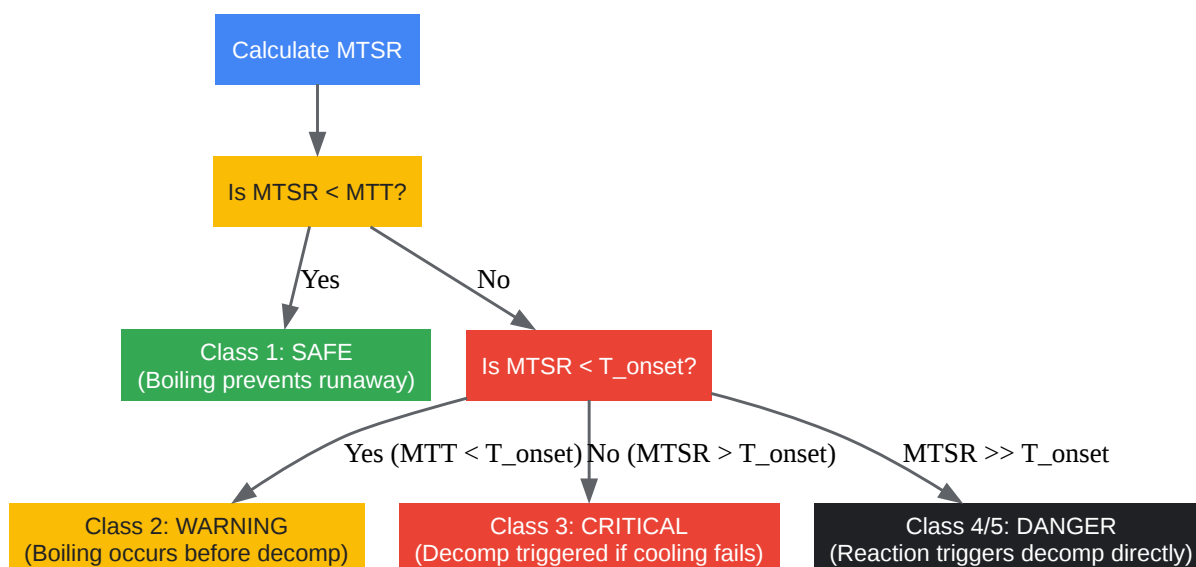
A: Not necessarily. It depends on where the MTSR sits relative to your Maximum Technical Temperature (

) (usually the solvent boiling point) and the Onset of Decomposition (

).[2]

We use the Stoessel Criticality Index to categorize risk.[3]

Stoessel Criticality Diagram



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Figure 1: Decision logic for Stoessel Criticality Classes. Class 3-5 require re-engineering.

Class	Risk Profile	Mitigation Strategy
1	Low	Standard process control.
2	Moderate	Ensure condensers are sized to handle full solvent boil-off.
3	High	Emergency Pressure Relief is mandatory. Never operate without dump tanks.
4/5	Extreme	Process Redesign Required. Dilute, change solvent, or switch to continuous flow.

Module 3: Dosing & Accumulation Control

Q: How fast can I add my reagent?

A: Your dosing rate must be slower than the reaction rate. If you dose faster than the chemistry consumes the reagent, you build up Thermal Accumulation.

The "Heat Wait Search" Trap: In the lab, you might add a reagent, see no temp rise, and add more. In the plant, this is fatal. If the reaction stalls (induction period) and you keep dosing, you create a "bomb" that detonates once the reaction initiates.

Protocol: Determining Maximum Dosing Rate (RC1)

- Run Isothermal Calorimetry: Perform the reaction in a Reaction Calorimeter (RC1) at the target

.

- Measure

vs.

:

- : Heat released by the reaction (kinetics).
- : Heat potential added by the dosing pump.

- Calculate Accumulation (

):

- The 15% Rule: If

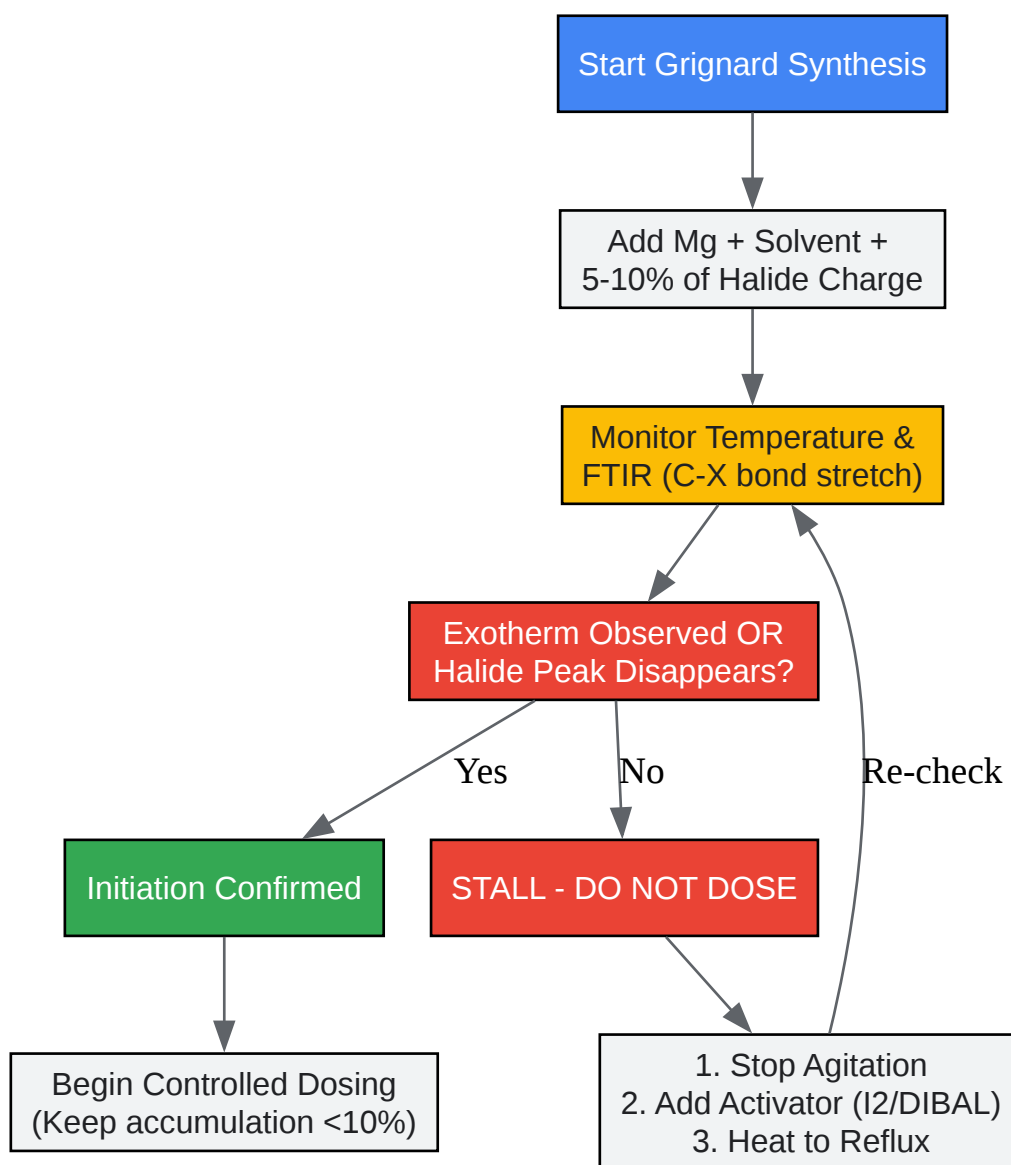
exceeds 15-20% at any point, your dosing is too fast. Pause the feed or increase temperature (to speed up kinetics) before proceeding.

Module 4: High-Hazard Protocol (Grignard/Organometallics)

Q: My Grignard reaction isn't starting. Should I add more halide?

A:ABSOLUTELY NOT. This is the most common cause of plant explosions. You are in an Induction Period.[4] Adding more halide increases the potential energy of the runaway.

Troubleshooting: The "Safe Initiation" Workflow



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Figure 2: Mandatory workflow for initiating organometallic reactions. Note the FTIR loop.

Technical Tip: Use In-situ FTIR.^{[5][6]} Watch the C-Br or C-Cl bond stretch (typically 600–800 cm^{-1}).

- Safe: The peak rises upon addition, then disappears (consumed).
- Unsafe: The peak rises and stays high. STOP. Do not add a single drop more until that peak drops.

Module 5: Emergency Scenarios (Cooling Failure)

Q: The chiller just died. How much time do I have?

A: You need the Time to Maximum Rate (

).^[2]

- Definition: The time it takes for the reaction to accelerate from current temperature to the maximum rate (explosion) under adiabatic conditions.^[2]
- The 24-Hour Rule:
 - If
: You have time to troubleshoot.
 - If
: You are in the danger zone. Activate emergency cooling or dump/quench immediately.

Emergency Mitigation Table:

Scenario	Immediate Action	Secondary Action
Cooling Loss (Stirrer ON)	Stop dosing immediately. Maximize jacket flow (even if warm).	Prepare quench tank. Monitor vs .
Agitation Loss	STOP DOSING. Do NOT restart stirrer if accumulation is high (instant heat release).	Flood jacket with max cooling. Wait for reaction to die out via diffusion (slow).
Thermal Runaway (Class 3)	Open emergency relief (rupture disk).	Evacuate area. Do not attempt manual intervention.

References

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